

Proper Disposal of Ketac-Bond: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ketac-Bond

Cat. No.: B1166099

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Ensuring the safe and compliant disposal of laboratory materials is a critical component of operational excellence and environmental responsibility. This guide provides detailed, step-by-step procedures for the proper disposal of **Ketac-Bond**, a glass ionomer cement. Adherence to these protocols is essential for maintaining a safe laboratory environment and complying with regulatory standards.

Core Disposal Principles

According to the Safety Data Sheets (SDS), **Ketac-Bond** waste is not classified as hazardous waste under the Resource Conservation and Recovery Act (RCRA).^{[1][2]} However, proper disposal is still necessary to minimize environmental impact. The primary recommendation is to dispose of waste product in a permitted industrial waste facility.^{[1][2][3]} An alternative is incineration at a permitted waste incineration facility.^{[1][2]} Always consult local, regional, national, and international regulations to ensure full compliance, as disposal requirements can vary.^{[3][4][5][6][7]}

For spills, the area should be evacuated and ventilated.^{[1][2]} The spilled material should be collected as much as possible, using a wet sweeping compound or water to avoid creating dust, and placed in a closed, approved container for transportation and disposal.^{[1][2][3]}

Disposal Procedures for Ketac-Bond Components

The disposal approach for **Ketac-Bond** depends on whether the components (powder and liquid) are mixed or unmixed.

Unmixed Components:

- **Ketac-Bond Powder:** Unused or waste powder should not be disposed of in the sink.^{[5][6]} It should be collected and placed in a sealed container for disposal. For quantities less than 100 lbs (50 kg), disposal in a sanitary landfill may be an option, but this should be verified with local authorities.^[8]
- **Ketac-Bond Liquid:** While some general glass ionomer cement SDSs suggest that the liquid component may be acceptable for disposal into a sewer system with water, it is best practice to consult the specific SDS for **Ketac-Bond** and local regulations.^{[5][6]} To ensure compliance, it is recommended to treat the liquid with the same disposal protocol as the powder.

Mixed Components (Cured or Polymerized):

- Once the **Ketac-Bond** powder and liquid are mixed and have fully cured or polymerized, the resulting solid material should be disposed of in a permitted industrial waste facility.^[4]

Quantitative Data Summary

While the SDS for **Ketac-Bond** does not provide extensive quantitative data relevant to disposal, the following table summarizes key information regarding its characteristics.

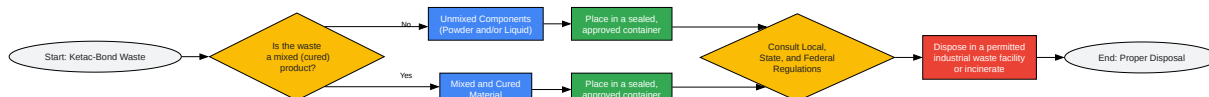
Parameter	Value/Information	Source(s)
EPA Hazardous Waste Number (RCRA)	Not regulated	[1][2]
Chemical Stability	Stable under normal use conditions	[1][2]
Hazardous Polymerization	Will not occur	[1][2]
Incompatible Materials	None known	[1][2]
Disposal of Powder	Do not dispose into sink.	[5][6]
Disposal of Liquid	Sink disposal may be acceptable for some glass ionomer liquids, but professional disposal is recommended.	[5][6]
Primary Disposal Method	Dispose of waste product in a permitted industrial waste facility.	[1][2][3]
Alternative Disposal Method	Incinerate in a permitted waste incineration facility.	[1][2]

Experimental Protocols

The disposal procedures outlined in this document are based on the safety and regulatory information provided in the manufacturer's Safety Data Sheets. No experimental protocols are cited as the information is procedural.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Ketac-Bond**.



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Caption: Decision workflow for the proper disposal of **Ketac-Bond** waste.

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